

Boc-L-beta-homotyrosine(OBzl) molecular weight and formula

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Compound of Interest		
Compound Name:	Boc-L-beta-homotyrosine(OBzI)	
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An in-depth analysis of **Boc-L-beta-homotyrosine(OBzI)**, a derivative of the amino acid tyrosine, reveals its precise molecular characteristics. This compound is significant in peptide synthesis and drug development, where it serves as a crucial building block.[1]

Quantitative Data Summary

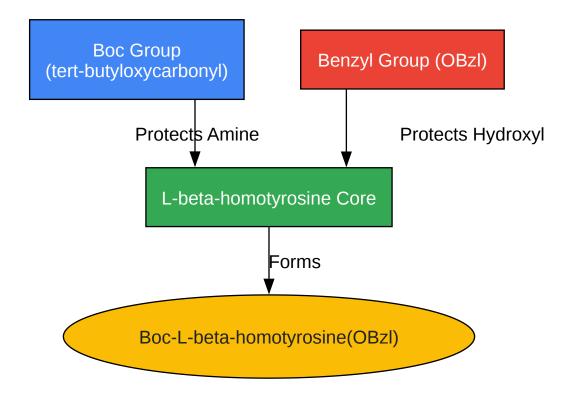
The fundamental quantitative data for **Boc-L-beta-homotyrosine(OBzI)** are its molecular formula and weight. These values are essential for stoichiometric calculations in synthetic chemistry and for characterization in analytical procedures.

Property	Value
Molecular Formula	C ₂₂ H ₂₇ NO ₅ [1][2]
Molecular Weight	385.46 g/mol [1]

Structural Representation

To understand the function of **Boc-L-beta-homotyrosine(OBzI)**, it is useful to visualize the relationship between its constituent chemical groups. The molecule consists of a core L-beta-homotyrosine structure, which is modified with two key protecting groups: a tert-butyloxycarbonyl (Boc) group and a benzyl (Bzl) group. The Boc group protects the amine, while the benzyl group protects the hydroxyl group of the phenol side chain.





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Caption: Logical relationship of the molecular components.

Experimental protocols for determining molecular weight and formula, such as mass spectrometry and elemental analysis, are standard analytical chemistry procedures and are not detailed here as per the focus on the compound's core properties.

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References

• 1. chemimpex.com [chemimpex.com]



- 2. peptide.com [peptide.com]
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